

triclocarban mammalian off-target effects overview

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Triclocarban

CAS No.: 101-20-2

Cat. No.: S580542

Get Quote

Mammalian Off-Target Effects of Triclocarban

The table below summarizes the key mammalian off-target effects of TCC, the affected systems, and the proposed molecular mechanisms as identified in recent research.

Affected System/Process	Observed Off-Target Effects	Proposed Molecular Mechanisms / Key Findings	Experimental Models
-------------------------	-----------------------------	--	---------------------

| **Endocrine System & Hormonal Signaling** | • Amplifies androgen and estrogen signaling [1] • Alters thyroid hormone homeostasis [1] • Decreases estradiol and progesterone levels in rats [2] | • Enhanced strength of endogenous hormones (estradiol, testosterone) [1] • Disruption of estrogen receptor (ESR1) signaling and hypermethylation of the *Esr1* gene [3] | In vitro bioassays [1], rodent models [2] [3] | | **Neurodevelopment** | • Accumulates in the fetal brain [3] • Sex-specific alterations in gene expression [3] • Increased risk of preterm birth correlated with maternal urine TCC [2] | • Impaired ESR1 signaling; decreased protein levels of ESR1, ARNT, and CAR [3] • Disruption of global DNA methylation and estrogen receptor genes [3] • Dysregulation of neurogenesis- and neurotransmitter-related genes [3] | Mouse models (prenatal exposure) [3], human cohort study [2] | | **Intestinal Epithelial Homeostasis** | • Impairs formation and growth of small intestinal organoids [4] • Compromises nutrient absorption and defense against pathogens [4] | • Inhibition of the Wnt/ β -catenin signaling pathway [4] • Reduction in Lgr5+ intestinal stem

cells and dysregulation of differentiation [4] | Mouse small intestinal organoids (SIOs), in vivo mouse studies [4] | | **Cellular Stress & Toxicity** | • Induces apoptosis and impairs autophagy in brain neurons [3] • Potential to form toxic degradation products (e.g., 4-chloroaniline) [2] | • Reduced BCL2 protein (anti-apoptotic) in male mouse brain [3] • Inhibition of aromatase activity in human placental cells [2] | In vitro mammalian cell cultures (JEG-3, neurons) [2] [3] |

Detailed Experimental Protocols

For researchers aiming to replicate or build upon these findings, here are the methodologies used in the key studies cited above.

Assessing Effects on Intestinal Homeostasis using Organoids [4]

This protocol utilizes small intestinal organoids (SIOs) to model TCC's effect on the gut epithelium.

- **Organoid Culture:** Isolate and culture crypts from mouse small intestine in Matrigel. Maintain in growth medium (ENR: EGF, Noggin, R-spondin) to support stem cell viability and organoid formation.
- **Chemical Exposure:** Treat organoids with environmentally relevant concentrations of TCC (e.g., 1 μ M and 10 μ M) for a specified period (e.g., 5 days).
- **Endpoint Analysis:**
 - **Organoid Formation Efficiency:** Count the number of successfully formed organoids to assess gross toxicity.
 - **Immunofluorescence Staining:** Use antibodies against markers like:
 - **Lgr5-EGFP:** To quantify intestinal stem cells.
 - **Muc2:** To identify goblet cells.
 - **Chromogranin A:** To identify enteroendocrine cells.
 - **EdU (5-ethynyl-2'-deoxyuridine):** To label proliferating cells.
 - **RNA Sequencing:** Perform transcriptome analysis on control vs. TCC-treated organoids to identify dysregulated pathways, such as the Wnt signaling pathway.
 - **In Vivo Verification:** Administer TCC (e.g., 200 mg/kg/day) to mice orally for 14 days. Analyze intestinal tissues for histopathological changes and confirm key findings from the organoid model (e.g., reduction in Lgr5+ cells).

Evaluating Neurodevelopmental Toxicity via Prenatal Exposure [3]

This in vivo protocol examines the long-term effects of prenatal TCC exposure on the offspring's brain.

- **Animal Dosing:** Expose pregnant mice to TCC via oral gavage or diet. Use environmentally relevant low doses (e.g., 0.3 mg/kg/day) and higher doses (e.g., 3.0 mg/kg/day) throughout the gestation period.
- **Tissue Collection:** Sacrifice the offspring at a postnatal time point (e.g., one month). Dissect and collect brain regions of interest, such as the prefrontal cortex.
- **Molecular Analysis:**
 - **Gene Expression:** Extract mRNA and perform qPCR to analyze the expression of genes related to:
 - **Hormone Signaling:** *Esr1, Esr2, Gper1, Ahr, Arnt.*
 - **Neurodevelopment & Metabolism:** *Cyp19a1, Cyp1a1, Atg7.*
 - **Protein Expression:** Use Western blotting to quantify corresponding protein levels (e.g., ESR1, ARNT, CAR, BCL2).
 - **Epigenetic Analysis:** Measure global DNA methylation levels and perform targeted analysis of DNA methylation in the promoter regions of specific genes like *Esr1* via bisulfite sequencing.
 - **Microarray Analysis:** Conduct genome-wide expression profiling to identify dysregulated genes and perform enrichment analysis to determine affected biological processes (e.g., neurogenesis, neurotransmitter signaling).

Triclocarban Disposition and Metabolism (ADME) Data

Understanding the Absorption, Distribution, Metabolism, and Excretion (ADME) of TCC is critical for interpreting its toxicological effects.

ADME Parameter	Findings	Experimental Context
Absorption (Oral)	Extensive, based on high fecal recovery of radioactivity [2]	Single oral gavage (50-500 mg/kg) in male rats [2]
Absorption (Dermal)	Low ($\leq 3\%$ of applied dose) [2]	Single dermal application (1.5% or 3% TCC) in rodents [2]

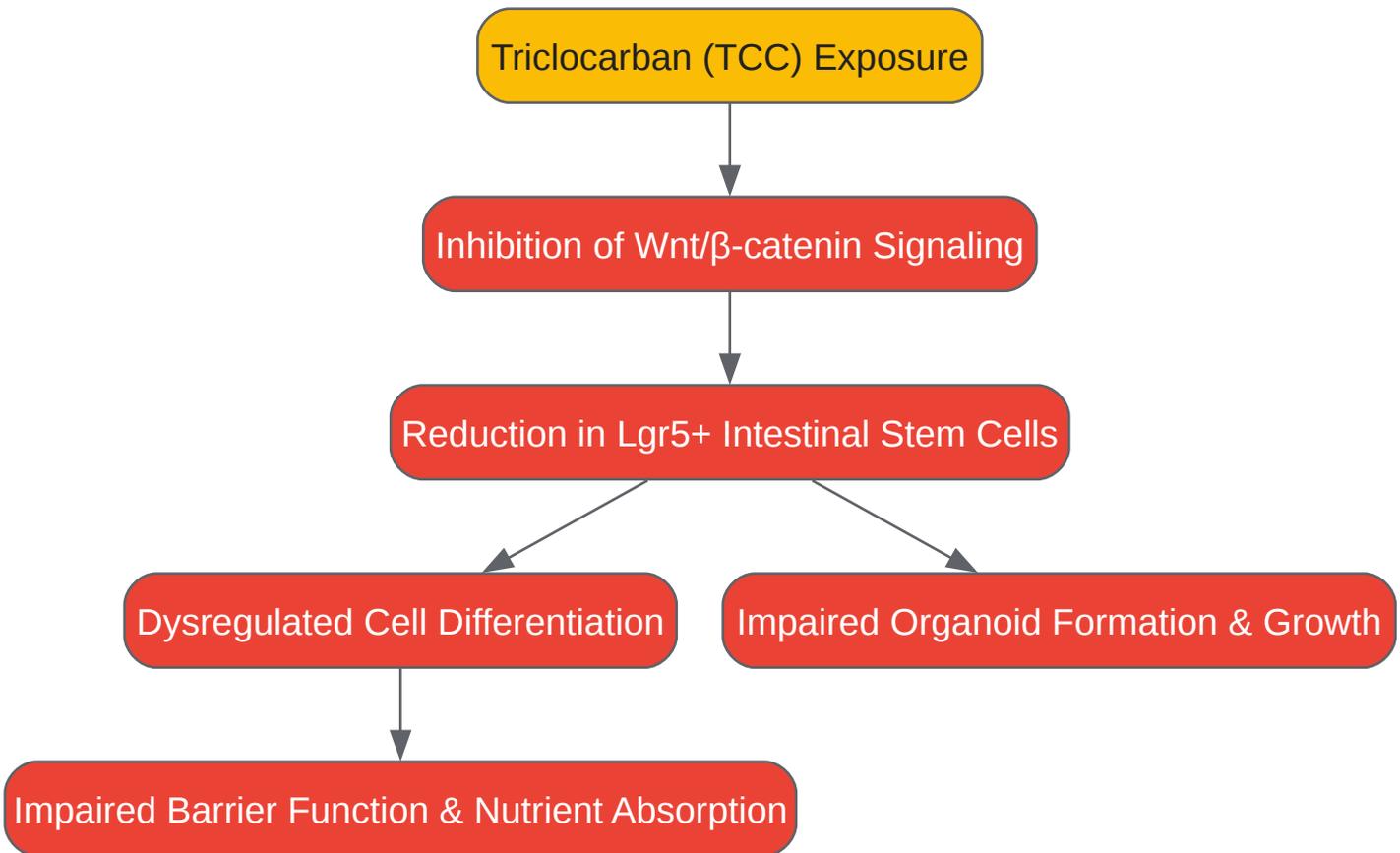
ADME Parameter	Findings	Experimental Context
Distribution	Low tissue retention; 3.9% of dose at 24h, 0.1% at 72h [2]. Detected in brain, heart, muscle of offspring [3].	Oral administration in rats [2]; Lactational exposure in mice [3]
Metabolism	Extensive; primary metabolites are hydroxylated (2'-, 3'-, 6-OH-TCC) and conjugated (glucuronide, sulfate) forms [2].	In vivo (rat, monkey) and in vitro (hepatocytes) studies [2]
Excretion (Oral)	Primarily fecal (85-86%), minor urinary (3-6%) [2]	Single oral gavage in male rats [2]
Excretion (Dermal)	Primary route for absorbed dose is via bile [2]	Dermal application in rodents [2]
Plasma Half-Life	~2 hours (parent compound); ≥9 hours (total radioactivity) [2]	Oral administration in rats [2]

Mechanistic Pathways of Toxicity

The following diagrams illustrate the key molecular pathways disrupted by TCC, as identified in the research.

TCC Disruption of Intestinal Stem Cell Homeostasis

This pathway summarizes the mechanism by which TCC impairs intestinal epithelium maintenance, as revealed in the organoid study [4].

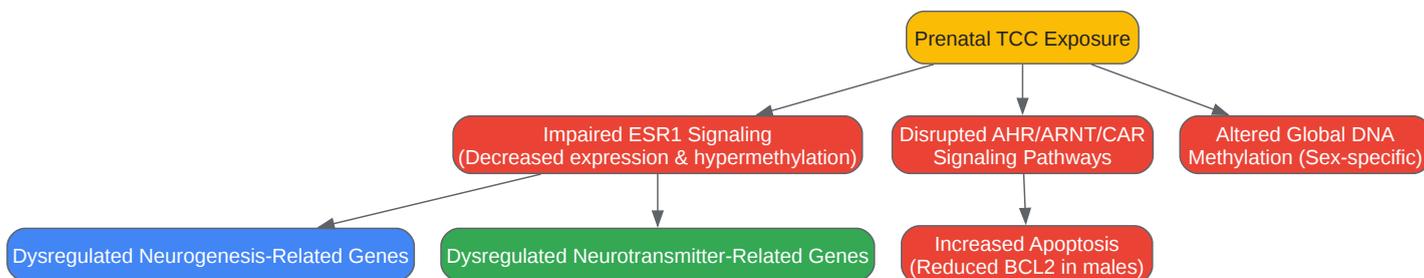


[Click to download full resolution via product page](#)

TCC inhibits Wnt signaling, disrupting intestinal stem cell maintenance and function.

TCC Neurodevelopmental Toxicity via Prenatal Exposure

This pathway outlines the sex-specific mechanisms of neurodevelopmental toxicity observed in mouse offspring after prenatal TCC exposure [3].



Click to download full resolution via product page

Prenatal TCC exposure disrupts multiple signaling and epigenetic pathways in the brain.

Conclusion

Current evidence positions **triclocarban** as a substance with significant and concerning off-target effects in mammals. Its roles as an endocrine disruptor, a neurodevelopmental risk factor—with effects potentially programmed by prenatal exposure—and a disruptor of gut homeostasis highlight the need for careful consideration of its use and continued investigation into its long-term health impacts.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Triclosan - Safe Cosmetics [safecosmetics.org]
2. Disposition and metabolism of antibacterial agent ... [pmc.ncbi.nlm.nih.gov]
3. Prenatal Exposure to Triclocarban Impairs ESR1 Signaling ... [mdpi.com]

4. Characterizing the effects of triclosan and triclocarban on ... [sciencedirect.com]

To cite this document: Smolecule. [triclocarban mammalian off-target effects overview]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b580542#triclocarban-mammalian-off-target-effects-overview>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com